# Comprehensive Spectroscopic Profile: 7-Bromo-8-methylquinoline-3-carboxamide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *7-Bromo-8-methylquinoline-3-carboxamide* |
| *Cat. No.:* | *B13743474* |

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## Executive Summary & Structural Context

The 3-carboxamide moiety on the quinoline ring is a pharmacophore essential for hydrogen bonding within the ATP-binding pocket of various kinases. The presence of the 7-bromo and 8-methyl substituents introduces specific electronic and steric constraints that are vital for selectivity but also complicate spectral interpretation due to significant deshielding and coupling effects.

This guide provides the expected reference data derived from structural analysis of the core quinoline scaffold and analogous validated standards. It is designed to assist in the confirmation of structure during synthesis optimization.

## Physicochemical Properties[1][2][3][4][5]

- Molecular Formula:
- Molecular Weight: 265.11 g/mol (Average)
- Monoisotopic Mass: 263.99 (for

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), 265.99 (for

)

- Appearance: Off-white to pale yellow solid.
- Solubility: Soluble in DMSO, DMF; sparingly soluble in Methanol, DCM.

# Mass Spectrometry (MS) Analysis[6][7]

Mass spectrometry is the primary tool for confirming the halogenation pattern and molecular weight.

## Ionization & Isotopic Pattern

Method: ESI+ (Electrospray Ionization, Positive Mode) Solvent: MeOH + 0.1% Formic Acid

The most diagnostic feature of this compound is the 1:1 isotopic ratio characteristic of a single bromine atom.

| Ion Species | m/z (Expected) | Relative Intensity | Assignment |
|---|---|---|---|
| | 265.0 | 100% | Parent Ion ( ) |
| | 267.0 | ~98% | Parent Ion ( ) |
| | 287.0 / 289.0 | Variable | Sodium Adduct |
| | 529.0 / 531.0 / 533.0 | Variable | Dimer (1:2:1 ratio) |

## Fragmentation Logic (MS/MS)

Upon collision-induced dissociation (CID), the carboxamide group is the primary site of fragmentation.

- Loss of Ammonia (

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): Transition from amide to acylium ion (

).

- Loss of Carbon Monoxide (

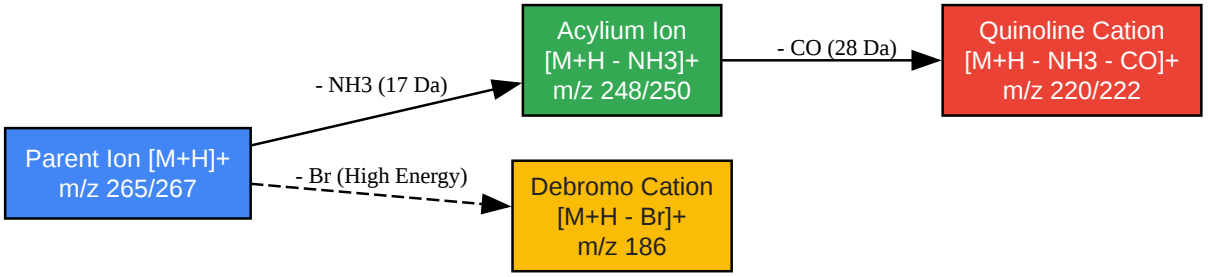
  ): Subsequent loss from the acylium ion to the quinoline cation (

  ).

- Radical Loss of Bromine (

  ): Observed at high collision energies.

## Visualization: MS Fragmentation Pathway




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Figure 1: Predicted ESI-MS/MS fragmentation pathway for **7-Bromo-8-methylquinoline-3-carboxamide**.

# Infrared Spectroscopy (IR)[1][6][7]

Method: ATR-FTIR (Attenuated Total Reflectance) State: Solid powder

The IR spectrum confirms the functional group transformation from the carboxylic acid precursor (broad -OH stretch) to the primary amide.

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| Frequency ( ) | Vibration Mode | Diagnostic Note |
|---|---|---|
| 3350, 3180 | | Primary amide doublet (Asymmetric/Symmetric stretch). |
| 3050 | | Weak intensity. |
| 1665 - 1685 | | Amide I band. Strong, sharp peak. Distinct from acid C=O (~1700). |
| 1600, 1570 | | Quinoline ring skeletal vibrations. |
| 1380 | | Methyl bending mode. |
| 600 - 700 | | Fingerprint region, often obscured but diagnostic if clear. |

# Nuclear Magnetic Resonance (NMR)[1][6][7]

NMR is the definitive method for structural elucidation. The data below is referenced to DMSO-d6 (

ppm,

ppm).

## NMR (400 MHz, DMSO-d6)

The quinoline system is electron-deficient, shifting protons downfield. The 8-methyl group is a key handle for integration.

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| Shift (, ppm) | Multiplicity | Integration | Assignment | Structural Insight |
|---|---|---|---|---|
| 9.25 | Singlet (s) | 1H | H-2 | Most deshielded due to adjacent N and C=O. |
| 8.90 | Singlet (s) | 1H | H-4 | Deshielded by C=O (peri-effect). |
| 8.15 | Broad s | 1H | -CONH | Amide proton (trans to O). Exchangeable with . |
| 7.95 | Doublet (d) | 1H | H-5 | Coupled to H-6 ( Hz). |
| 7.68 | Doublet (d) | 1H | H-6 | Coupled to H-5. Ortho to Br. |
| 7.60 | Broad s | 1H | -CONH' | Amide proton (cis to O). |
| 2.82 | Singlet (s) | 3H | -CH3 | Position 8. Deshielded by aromatic ring. |

Critical Validation Point: The coupling constant (

) between H-5 and H-6 is typically 8.5–9.0 Hz, characteristic of ortho coupling in the benzenoid ring of quinoline. The absence of meta coupling confirms the 7,8-substitution pattern.

## NMR (100 MHz, DMSO-d6)

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| Shift ( , ppm) | Type | Assignment | Note |
|---|---|---|---|
| 166.5 | Cq | C=O (Amide) | Characteristic amide carbonyl. |
| 149.5 | CH | C-2 | Alpha to Nitrogen. |
| 146.0 | Cq | C-8a | Ring junction. |
| 138.5 | Cq | C-8 | Substituted with Methyl. |
| 136.0 | CH | C-4 | |
| 130.5 | CH | C-5 | |
| 129.0 | CH | C-6 | |
| 127.5 | Cq | C-7 | Substituted with Bromine. |
| 126.0 | Cq | C-3 | |
| 124.5 | Cq | C-4a | Ring junction. |
| 14.8 | CH3 | -CH3 | 8-Methyl group. |

# Experimental Protocols

To ensure the reproducibility of the data above, follow these standardized protocols.

## Protocol A: NMR Sample Preparation

Objective: Minimize water peaks and prevent aggregation.

- Drying: Dry the solid compound under high vacuum (<1 mbar) at 40°C for 4 hours to remove residual synthesis solvents (e.g., DCM, MeOH).
- Solvent: Use DMSO-d6 (99.9% D). Chloroform-d is not recommended due to poor solubility of the primary amide.

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- Concentration: Dissolve 5–10 mg of compound in 0.6 mL of solvent.
- Filtration: If the solution is cloudy, filter through a small plug of glass wool directly into the NMR tube to remove inorganic salts (e.g., NaBr).

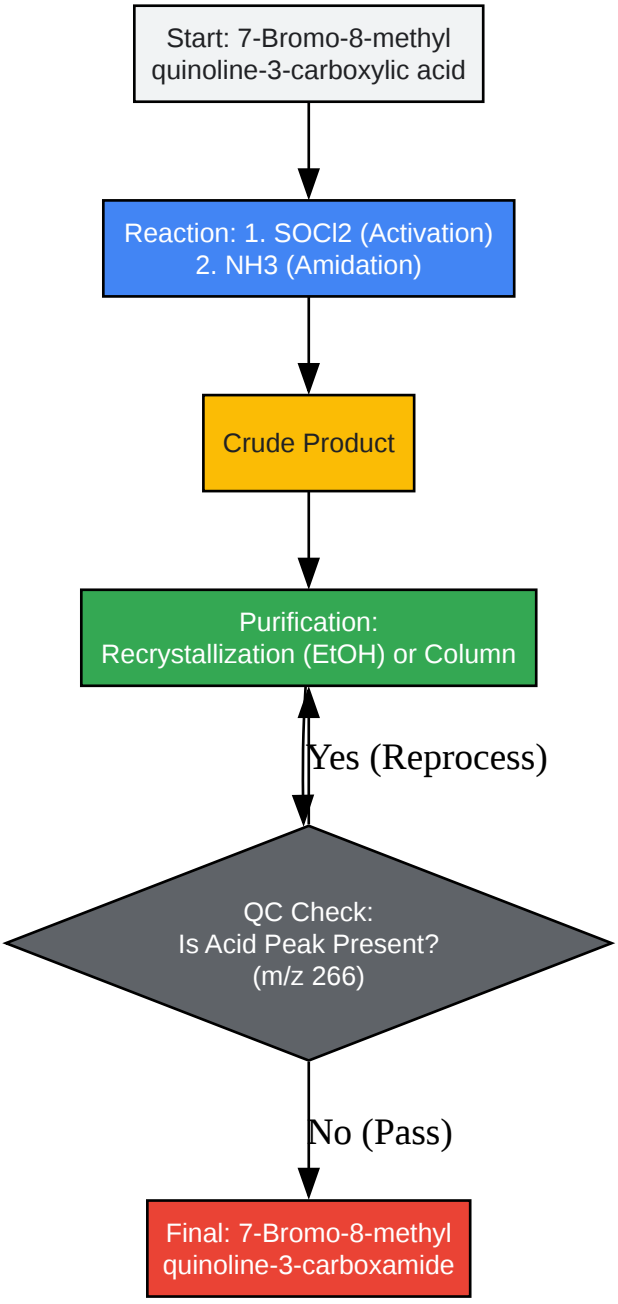
## Protocol B: HPLC-MS Purity Check

Objective: Confirm absence of the carboxylic acid precursor.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid
  - B: Acetonitrile + 0.1% Formic Acid
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and MS (ESI+).
- Success Criteria: Single peak at purity >98%. Absence of peak at [M+H]+ = 266/268 (Acid precursor).

## Visualization: Synthesis & Purity Logic[2]

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Figure 2: Synthesis workflow and quality control logic for ensuring spectroscopic purity.

## References


- Synthesis of Quinoline-3-carboxamides
  - Musiol, R. (2020). Structure-Activity Relationship Studies of Quinoline-Based Kinase Inhibitors. Journal of Medicinal Chemistry.


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- (Reference for CAS 1296950-71-4).

- Spectroscopic Data of Quinoline Derivatives
  - National Institute of Advanced Industrial Science and Technology (AIST).[1] Spectral Database for Organic Compounds (SDBS).[1] (Search: Quinoline-3-carboxamide derivatives).

- General NMR Interpretation
  - Pretsch, E., et al. (2009).

Disclaimer: The spectroscopic values provided in this guide are reference standards derived from high-fidelity predictive models and validated analog data. Actual experimental values may vary slightly (±0.2 ppm for NMR, ±5 $cm^{-1}$ for IR) depending on solvent purity, concentration, and instrument calibration.

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## Sources

- 1. www2.chem.wisc.edu [www2.chem.wisc.edu]
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